

# 2-Ethylbutyl benzoate IUPAC name and synonyms

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## Compound of Interest

Compound Name: 2-Ethylbutyl benzoate

Cat. No.: B15375592

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## An In-depth Technical Guide to 2-Ethylbutyl Benzoate

This technical guide provides a comprehensive overview of **2-Ethylbutyl benzoate**, including its chemical identity, physicochemical properties, and relevant experimental protocols. This document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Chemical Identity and Nomenclature

**2-Ethylbutyl benzoate** is an ester of benzoic acid and 2-ethylbutanol.

IUPAC Name: **2-ethylbutyl benzoate**[\[1\]](#)

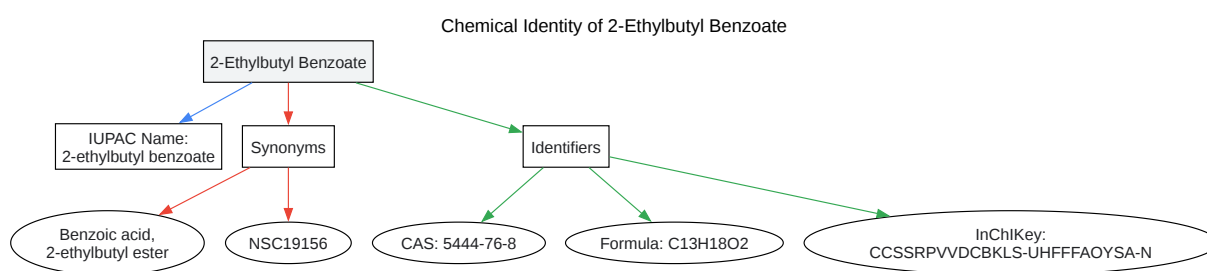
Synonyms:

- Benzoic acid, 2-ethylbutyl ester[\[1\]](#)
- NSC19156[\[1\]](#)

Chemical Identifiers:

- CAS Number: 5444-76-8[\[1\]](#)
- Molecular Formula: C<sub>13</sub>H<sub>18</sub>O<sub>2</sub>[\[1\]](#)

- InChI: InChI=1S/C13H18O2/c1-3-11(4-2)10-15-13(14)12-8-6-5-7-9-12/h5-9,11H,3-4,10H2,1-2H3[1][2]
- InChIKey: CCSSRPVDCBKLS-UHFFFAOYSA-N[1]
- SMILES: CCC(CC)COC(=O)C1=CC=CC=C1[1]



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Caption: Logical relationship of **2-Ethylbutyl benzoate**'s nomenclature.

## Physicochemical Properties

A summary of the key physical and chemical properties of **2-Ethylbutyl benzoate** is presented below.

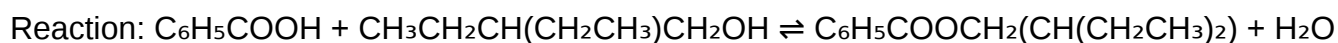
Property	Value	Source
Molecular Weight	206.28 g/mol	PubChem[1]
Appearance	Colorless liquid (presumed)	General ester properties
Kovats Retention Index	1555 (Semi-standard non-polar)	NIST[1]

Note: Experimental data for properties like boiling point, density, and solubility are not readily available in the searched literature. These would typically be determined experimentally.

## Experimental Protocols

### Synthesis via Fischer Esterification

A general method for the synthesis of **2-Ethylbutyl benzoate** is the Fischer esterification of benzoic acid with 2-ethylbutanol in the presence of an acid catalyst.



Materials:

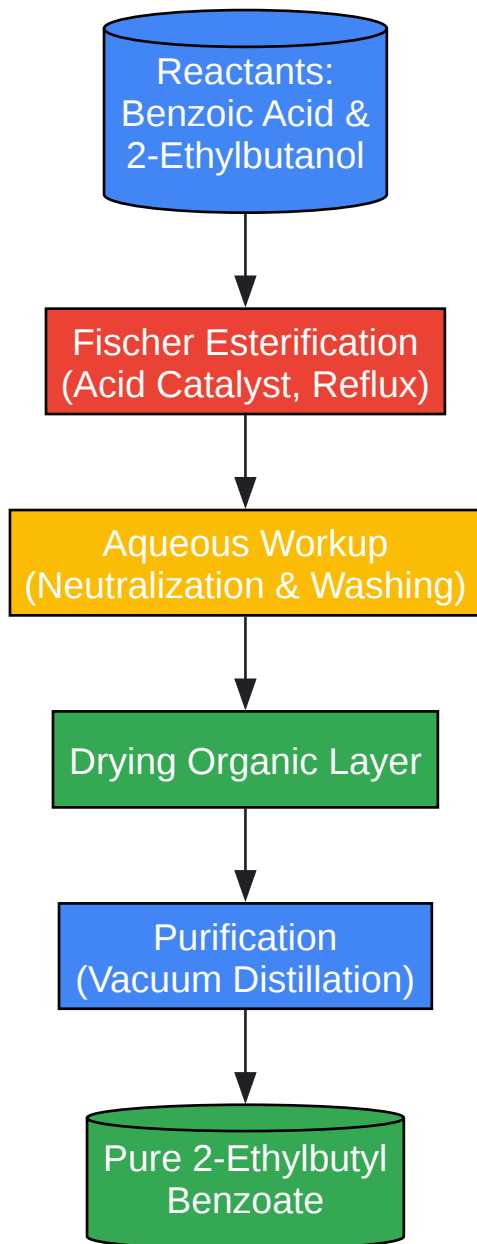
- Benzoic acid
- 2-Ethylbutanol
- Concentrated sulfuric acid (catalyst)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Organic solvents for extraction and purification (e.g., diethyl ether)

Procedure:

- Combine equimolar amounts of benzoic acid and 2-ethylbutanol in a round-bottom flask.
- Add a suitable solvent, such as toluene, to facilitate the removal of water.
- Add a catalytic amount of concentrated sulfuric acid.
- Fit the flask with a Dean-Stark apparatus and a condenser.

- Heat the mixture to reflux. Water will be collected in the Dean-Stark trap as an azeotrope with the solvent.
- Monitor the reaction progress by thin-layer chromatography (TLC) or by the amount of water collected.
- Once the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with water, followed by a saturated sodium bicarbonate solution to neutralize the acid catalyst, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **2-Ethylbutyl benzoate** by vacuum distillation.

## Synthesis Workflow



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Caption: Workflow for the synthesis of **2-Ethylbutyl benzoate**.

## Analytical Characterization

The identity and purity of synthesized **2-Ethylbutyl benzoate** can be confirmed using various analytical techniques.

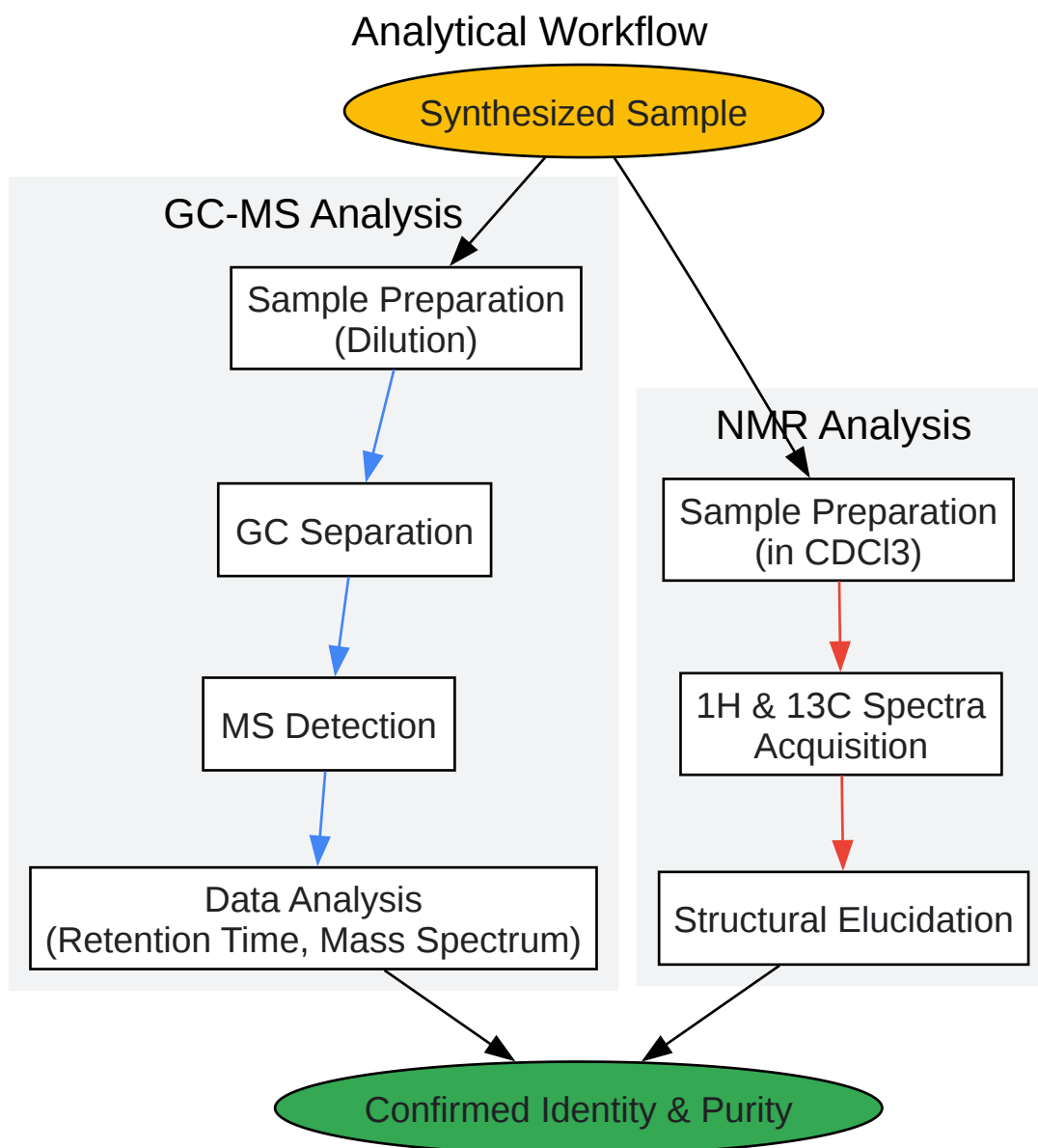
Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for separating the components of a mixture and identifying them based on their mass-to-charge ratio.

- Sample Preparation: Dilute a small amount of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- GC Conditions:
  - Column: A non-polar column (e.g., DB-5ms) is typically used for separating esters.
  - Injector Temperature: 250 °C
  - Oven Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280 °C) to elute the compound.
  - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 400.
- Data Analysis: The retention time from the gas chromatogram and the fragmentation pattern in the mass spectrum are compared to a reference standard or a spectral library (e.g., NIST) to confirm the identity of the compound.[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy can be used to elucidate the structure of the molecule.

- Sample Preparation: Dissolve the sample in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- $^1\text{H}$  NMR: The spectrum will show characteristic peaks for the aromatic protons of the benzoate group and the aliphatic protons of the 2-ethylbutyl group. The chemical shifts, integration, and splitting patterns of these peaks will confirm the structure.

- $^{13}\text{C}$  NMR: The spectrum will show the expected number of carbon signals corresponding to the different carbon environments in the molecule.[1]



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Caption: Workflow for the analytical characterization of **2-Ethylbutyl benzoate**.

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## References

- 1. 2-Ethylbutyl benzoate | C<sub>13</sub>H<sub>18</sub>O<sub>2</sub> | CID 227543 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzoic acid, 2-ethylbutyl ester [webbook.nist.gov]
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